

2-Chloro-5-(chloromethyl)pyridine synonyms and alternative names

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Compound of Interest

Compound Name: 2-Chloro-5-(chloromethyl)pyridine

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An In-depth Technical Guide to the Synonyms and Alternative Names of **2-Chloro-5-(chloromethyl)pyridine**

This technical guide provides a comprehensive overview of the synonyms, alternative names, and key identifiers for the chemical compound **2-Chloro-5-(chloromethyl)pyridine**. This information is essential for researchers, scientists, and professionals in drug development and agrochemical synthesis to ensure accurate identification and sourcing of this important intermediate.

Chemical Identity and Nomenclature

2-Chloro-5-(chloromethyl)pyridine is a disubstituted pyridine derivative that serves as a critical building block in the synthesis of various commercial products, most notably neonicotinoid insecticides such as imidacloprid and acetamiprid.^{[1][2][3]} Its chemical structure consists of a pyridine ring with a chlorine atom at the 2-position and a chloromethyl group at the 5-position.

The systematic and unambiguous identification of chemical compounds is crucial in scientific research and commerce. The following sections and tables summarize the various names and identifiers associated with **2-Chloro-5-(chloromethyl)pyridine**.

IUPAC and Systematic Names

The International Union of Pure and Applied Chemistry (IUPAC) provides a standardized nomenclature for chemical compounds. The official IUPAC name for this compound is **2-chloro-5-(chloromethyl)pyridine**.^{[4][5]} Other systematic names are also used, often following the conventions of chemical indexing services.

Common Synonyms and Trivial Names

In addition to its systematic name, **2-Chloro-5-(chloromethyl)pyridine** is known by several common synonyms and trivial names in commercial and laboratory settings. These names are often shorter or historical. It is also sometimes referred to as an impurity of imidacloprid.^{[1][6]}

Chemical Identifiers

For precise identification, a variety of registry numbers and codes are assigned to chemical substances. These identifiers are unique and provide a reliable way to reference the compound in databases and regulatory documents.

Data Presentation: Synonyms and Identifiers

The quantitative and qualitative data regarding the nomenclature of **2-Chloro-5-(chloromethyl)pyridine** are summarized in the tables below for easy reference and comparison.

Table 1: Synonyms and Alternative Names for **2-Chloro-5-(chloromethyl)pyridine**

Name Type	Name
IUPAC Name	2-chloro-5-(chloromethyl)pyridine[4][7]
Systematic Name	Pyridine, 2-chloro-5-(chloromethyl)-[1][3][6][7][8]
Common Synonyms	2-Chloro-5-chloromethylpyridine[2][9][10]
5-(Chloromethyl)-2-chloropyridine[3][8]	
3-(Chloromethyl)-6-chloropyridine[3][8]	
6-Chloro-3-(chloromethyl)pyridine[3][8]	
(6-Chloro-3-pyridyl)methyl chloride[8]	
2-Chloropyridin-5-ylmethyl chloride[3][8]	
2-Chloro-5-pyridylmethyl chloride[3][8]	
6-chloro-3-pyridylmethyl chloride[7]	
2-chloro-chloromethylpyridine[1][6][9]	
Language Variants	2-Chlor-5-(chlormethyl)pyridin [German][10]
2-Chloro-5-(chlorométhyl)pyridine [French][10]	
Other Names	imidacloprid impurity[1][6]

Table 2: Key Chemical Identifiers

Identifier	Value
CAS Registry Number	70258-18-3[1][2][3][4][7][8][9][10]
EC Number	454-800-3[3][7] or 615-091-8[7]
PubChem CID	155479[7]
MDL Number	MFCD00125366[1][7][9]
InChI Key	SKCNYHLTRZIINA-UHFFFAOYSA-N[3][4][5][10]
SMILES	<chem>C1CC1=CN=C(Cl)C=C1</chem> [4][9]
DSSTox Substance ID	DTXSID50220498[3][7]

Experimental Protocols

This document focuses on the nomenclature and identification of **2-Chloro-5-(chloromethyl)pyridine**. Detailed experimental protocols for the synthesis or analysis of this compound are beyond the scope of this guide. Researchers are advised to consult peer-reviewed scientific literature and established chemical synthesis databases for reliable experimental procedures. The synthesis of this compound can be achieved from 2-chloro-5-methylpyridine through a chlorination reaction.[8]

Visualization of Nomenclature Relationships

The following diagram illustrates the logical relationships between the different types of names and identifiers for **2-Chloro-5-(chloromethyl)pyridine**.

Caption: Logical relationships of chemical nomenclature.

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